

Application Notes and Protocols for Extraction Chromatography of Uranium-230

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Compound of Interest

Compound Name: *Uranium-230*

Cat. No.: *B1210259*

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Introduction

Uranium-230 (U-230) is a promising radionuclide for targeted alpha therapy (TAT) due to its relatively short half-life of 20.8 days and its decay chain, which includes several alpha-emitting daughters, delivering a high linear energy transfer (LET) to cancer cells.^[1] The production of U-230 is typically achieved through the proton irradiation of Thorium-232 (Th-232) targets, which yields Protactinium-230 (Pa-230). Pa-230 then decays to U-230.^[2] For clinical applications, it is imperative to obtain high-purity U-230, free from the thorium target material, co-produced fission products, and the Pa-230 precursor. Extraction chromatography is a highly effective technique for the purification of U-230, offering high selectivity and efficiency.

This document provides detailed application notes and protocols for the separation of **Uranium-230** using various extraction chromatography resins, including UTEVA, TRU, and DGA resins.

Data Presentation: Resin Performance in Uranium Separation

The selection of an appropriate extraction chromatography resin and the optimization of experimental conditions are critical for achieving high recovery and purity of **Uranium-230**. The distribution coefficient (k' or K_d), which represents the affinity of the resin for a specific

radionuclide under particular conditions, is a key parameter in developing effective separation protocols. The following tables summarize the uptake behavior of uranium on UTEVA and TRU resins in nitric acid, which is a common medium for processing irradiated thorium targets.

Table 1: Uranium Uptake by UTEVA Resin in Nitric Acid

Nitric Acid (M)	Approximate k' (Uranium)
0.1	~10
0.5	~30
1.0	~100
2.0	~300
5.0	>1000
8.0	>1000

Data estimated from graphical representations provided by Eichrom Technologies Inc.[\[3\]](#)

Table 2: Uranium Uptake by TRU Resin in Nitric Acid

Nitric Acid (M)	Approximate k' (Uranium)
0.1	~10
0.5	~100
1.0	~300
2.0	~1000
5.0	~3000
8.0	~2000

Data estimated from graphical representations provided by Eichrom Technologies Inc.[\[4\]](#)

Note on DGA Resin: While specific k' value graphs for uranium on DGA resin are not as readily available in the public domain, it is well-established that DGA resins exhibit very high retention of actinides, including uranium, from nitric acid solutions.[5][6] It is a key component in the purification of U-230 as demonstrated in the protocol by Du et al. (2024).[1]

Experimental Protocols

Protocol 1: General Uranium Separation using UTEVA Resin

This protocol is a general procedure for the separation of uranium from various sample matrices, adapted from standard Eichrom methodologies.[7][8] This can be applied for the initial purification of U-230 from dissolved thorium targets.

Materials:

- UTEVA Resin (Eichrom Technologies Inc.)
- Hydrochloric acid (HCl), various concentrations
- Nitric acid (HNO₃), various concentrations
- Oxalic acid
- Deionized water
- Chromatography columns

Procedure:

- Column Preparation:
 - Place a UTEVA resin cartridge in a column rack.
 - Precondition the resin by passing 5 mL of 3M HNO₃ through the column.
- Sample Loading:

- Dissolve the sample containing uranium in 3M HNO₃.
- Load the sample solution onto the preconditioned UTEVA column. Uranium will be retained by the resin.
- Washing:
 - Wash the column with 5 mL of 3M HNO₃ to remove any remaining sample matrix.
 - Further wash the column with 15 mL of 8M HNO₃ to remove interfering elements like Polonium.[\[7\]](#)
 - To remove thorium, wash the column with 20 mL of 5M HCl-0.05M oxalic acid.[\[7\]](#)
- Elution:
 - Elute the purified uranium from the column using 15 mL of 1M HCl.[\[9\]](#)
 - Collect the eluate containing the purified uranium fraction.

Protocol 2: High-Purity Separation of Uranium-230 from Irradiated Thorium Target using a Dual-Column System

This protocol is based on the method described by Du et al. (2024) for the simultaneous separation of Pa-230 and U-230 from a proton-irradiated thorium matrix, yielding high-purity U-230 with a recovery of 96 ± 3%.[\[1\]](#)

Materials:

- Anion Exchange (AX) Resin (e.g., MP-1)
- DGA Resin (Eichrom Technologies Inc.)
- Hydrochloric acid (HCl), various concentrations
- Nitric acid (HNO₃), various concentrations
- Hydrofluoric acid (HF)

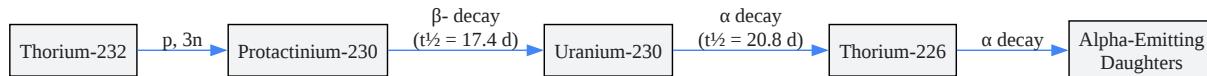
- Chromatography columns

Procedure:

- Target Dissolution:
 - Dissolve the irradiated thorium target in an appropriate acid mixture (e.g., concentrated HCl with a few drops of HF).
- Primary Separation on Anion Exchange Resin:
 - Load the dissolved target solution onto a preconditioned Anion Exchange (AX) column.
 - This initial step separates the bulk of the thorium and fission products from uranium and protactinium.
- Uranium and Protactinium Elution from AX Resin:
 - Selectively elute the fraction containing U-230 and Pa-230 from the AX column using an appropriate eluent (specific concentrations of HCl and HF).
- Secondary Purification on DGA Resin:
 - The U/Pa fraction from the AX column is then loaded onto a DGA resin column.
 - The DGA resin will strongly retain the uranium.
- Final Elution of High-Purity **Uranium-230**:
 - Wash the DGA column with appropriate acid solutions to remove any remaining impurities and the Pa-230.
 - Elute the highly purified U-230 from the DGA column using a suitable eluent, such as dilute HCl or HNO₃.

Visualizations

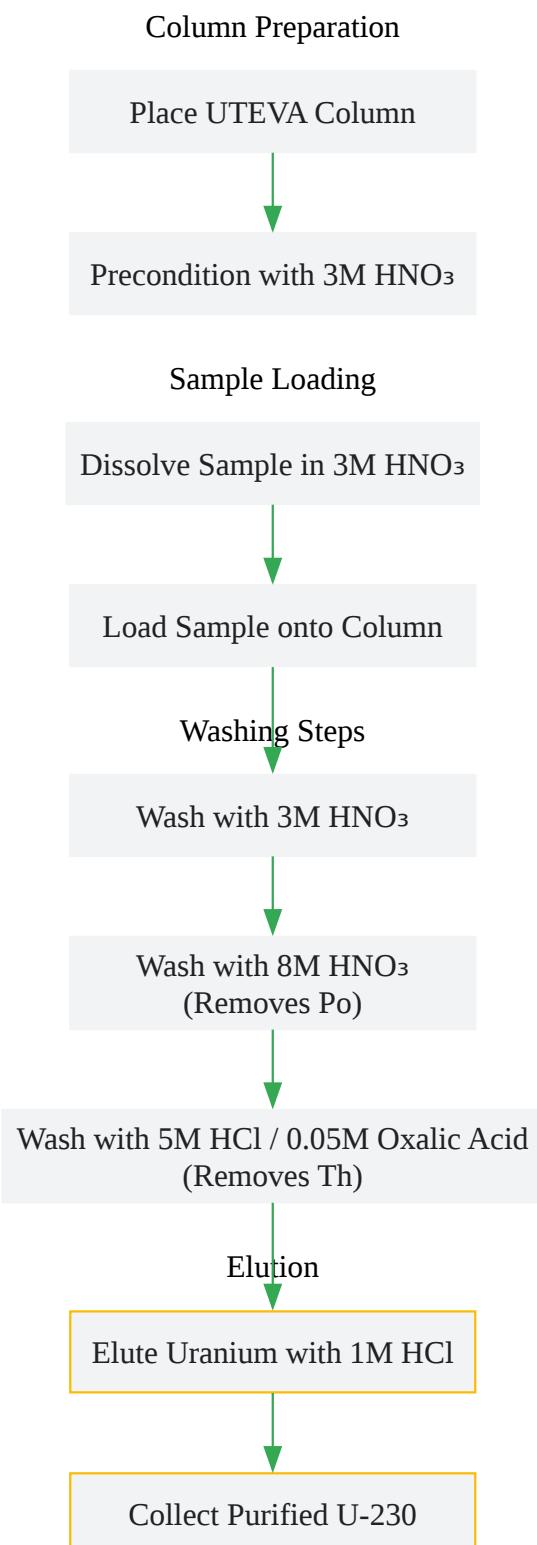
Uranium-230 Production and Decay Pathway



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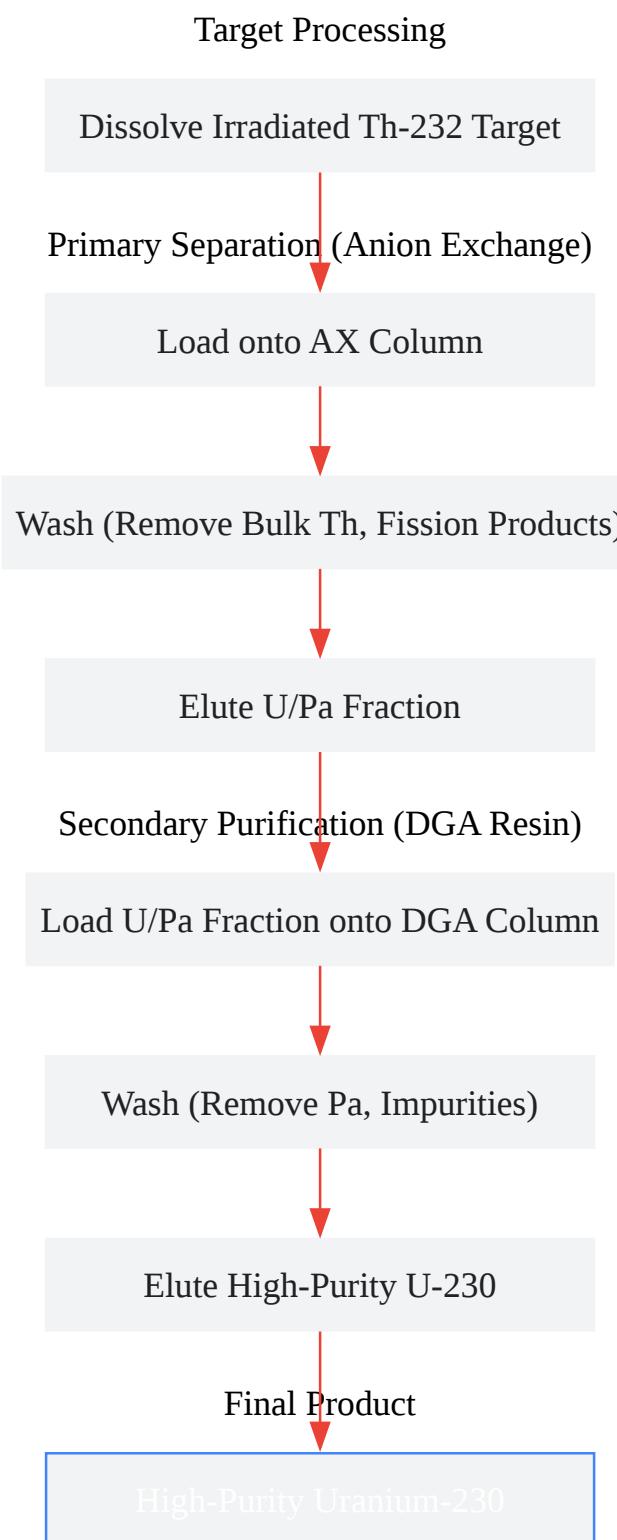
Caption: Production of U-230 from Th-232 and its subsequent alpha decay.

Experimental Workflow for General Uranium Separation using UTEVA Resin

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Caption: Workflow for uranium separation using UTEVA resin.

Experimental Workflow for High-Purity U-230 Separation (Dual-Column)



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Caption: Dual-column workflow for high-purity U-230 separation.

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